

# 5-methyl-2-phenylmorpholine CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (2R,5r)-5-methyl-2-phenylmorpholine

CAS No.: 954214-46-1

Cat. No.: B11745313

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An In-Depth Technical Guide to 5-methyl-2-phenylmorpholine

## Abstract

This technical guide provides a comprehensive overview of 5-methyl-2-phenylmorpholine, a substituted phenylmorpholine and structural isomer of the well-known stimulant phenmetrazine. While sharing a common chemical scaffold with historical anorectics and modern designer drugs, 5-methyl-2-phenylmorpholine (also known as isophenmetrazine) possesses a distinct substitution pattern that may influence its pharmacological profile.<sup>[1][2]</sup> This document consolidates available data on its chemical identifiers, physicochemical properties, synthesis, putative mechanism of action, analytical characterization methods, and key safety considerations inferred from structurally related compounds. It is intended as a core reference for researchers, chemists, and drug development professionals engaged in the study of novel psychoactive compounds and monoamine transporter ligands.

## Core Chemical Identification & Physicochemical Properties

Precise identification of 5-methyl-2-phenylmorpholine is complicated by the existence of multiple stereoisomers arising from chiral centers at the C2 and C5 positions of the morpholine ring. The literature and chemical supplier catalogs may list different CAS numbers for specific enantiomers or diastereomers.<sup>[3][4][5]</sup> It is critical for researchers to specify the exact stereochemistry when reporting findings.

### Chemical Identifiers

The following table summarizes the key identifiers for 5-methyl-2-phenylmorpholine and its common stereoisomers.

| Identifier                     | Value                                                                                       | Source(s) |
|--------------------------------|---------------------------------------------------------------------------------------------|-----------|
| Common Name                    | 5-methyl-2-phenylmorpholine;<br>Isophenmetrazine                                            | [2][6]    |
| Molecular Formula              | C <sub>11</sub> H <sub>15</sub> NO                                                          | [6][7]    |
| Molecular Weight               | 177.24 g/mol                                                                                | [7]       |
| CAS Number (unspecified)       | 80123-66-6                                                                                  | [2][6]    |
| CAS Number ((2R,5R)-isomer)    | 1349828-96-1                                                                                | [3][5]    |
| CAS Number ((5R)-isomer)       | 1957130-62-9                                                                                | [4]       |
| PubChem CID ((5S)-isomer)      | 67471252                                                                                    | [7]       |
| IUPAC Name ((5S)-isomer)       | (5S)-5-methyl-2-phenylmorpholine                                                            | [7]       |
| InChI ((5S)-isomer)            | InChI=1S/C11H15NO/c1-9-8-13-11(7-12-9)10-5-3-2-4-6-10/h2-6,9,11-12H,7-8H2,1H3/t9-,11-/m0/s1 | [7]       |
| InChIKey ((5S)-isomer)         | LQHGEIOBMBXJGV-FTNKSUMCSA-N                                                                 | [7]       |
| Canonical SMILES ((5S)-isomer) | <chem>C[C@H]1COC(CN1)C2=CC=C</chem><br><chem>C=C2</chem>                                    | [7]       |

## Physicochemical Properties

Quantitative physical data for 5-methyl-2-phenylmorpholine is not extensively published. The properties listed below are computed or inferred from available data for its isomers and parent structure.

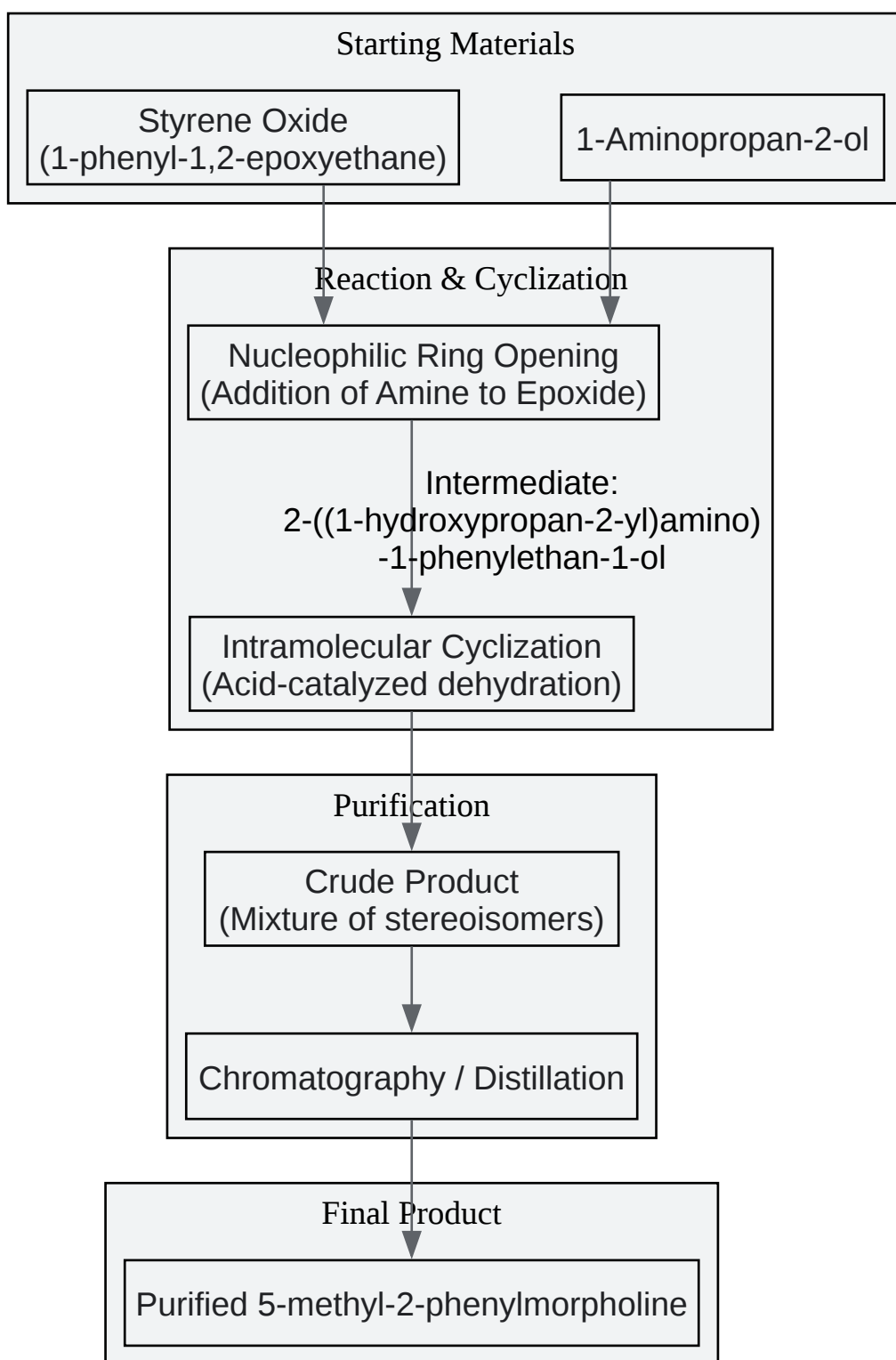
| Property                       | Value                           | Source |
|--------------------------------|---------------------------------|--------|
| XLogP3                         | 1.4                             | [7]    |
| Topological Polar Surface Area | 21.3 Å <sup>2</sup>             | [7]    |
| Hydrogen Bond Donors           | 1                               | [7]    |
| Hydrogen Bond Acceptors        | 2                               | [7]    |
| Appearance                     | White powder or colorless oil   | [8]    |
| Storage Temperature            | 2-8°C, sealed in dry conditions | [3][9] |

## Synthesis and Stereochemical Considerations

The synthesis of substituted phenylmorpholines is well-documented in the chemical literature. [10] A general and plausible pathway for the synthesis of 5-methyl-2-phenylmorpholine involves the cyclization of an appropriate amino alcohol with a phenyl-epoxide or a related precursor. The choice of starting materials is critical for establishing the substitution pattern and presents an opportunity for stereocontrol.

## Representative Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a 2,5-disubstituted morpholine scaffold.



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Caption: Conceptual synthesis of 5-methyl-2-phenylmorpholine.

## Exemplary Synthesis Protocol

This protocol is an adaptation based on general methods for synthesizing substituted morpholines and should be considered a representative example.<sup>[10][11]</sup>

- **Step 1: Intermediate Formation:** In a round-bottom flask equipped with a reflux condenser, dissolve 1-aminopropan-2-ol (1.1 equivalents) in a suitable solvent such as ethanol.
- **Step 2: Ring Opening:** Add styrene oxide (1.0 equivalent) dropwise to the solution at room temperature. Stir the mixture for 24-48 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Step 3: Cyclization:** After the initial reaction is complete, slowly add concentrated sulfuric acid (or another strong acid catalyst) to the mixture. Heat the reaction to reflux for 4-6 hours to induce dehydration and intramolecular cyclization.
- **Step 4: Work-up:** Cool the reaction mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate. Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- **Step 5: Purification:** Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The resulting crude product can be purified via vacuum distillation or flash column chromatography on silica gel to yield the final product.

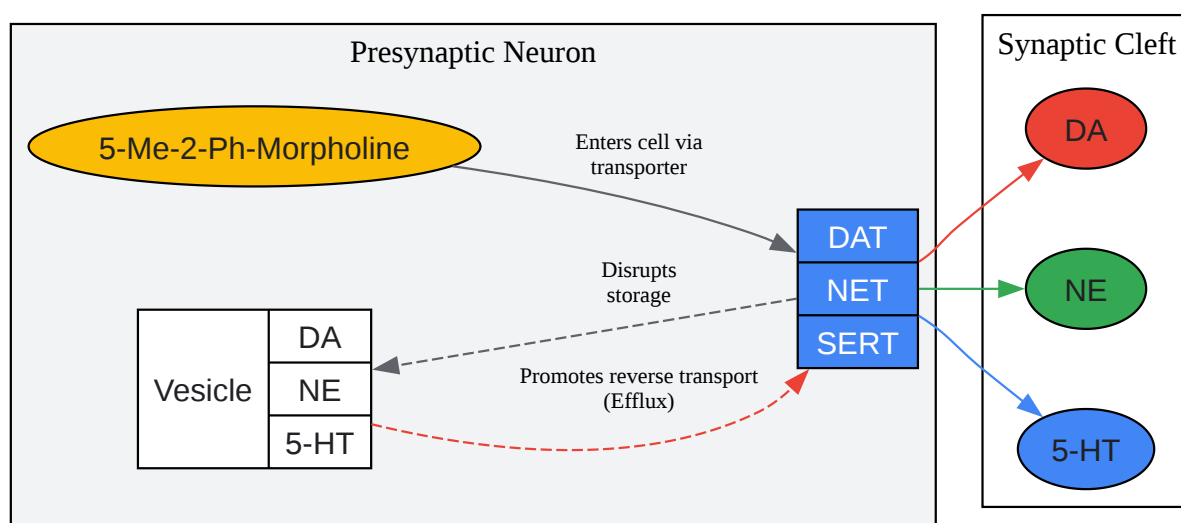
**Causality Note:** The use of racemic 1-aminopropan-2-ol and styrene oxide will result in a mixture of all four possible stereoisomers. Enantiomerically pure starting materials would be required for a stereoselective synthesis, a strategy employed in the creation of related chiral scaffolds.<sup>[12]</sup>

## Pharmacological Profile and Mechanism of Action

5-methyl-2-phenylmorpholine belongs to the class of substituted phenylmorpholines, which are known to act as sympathomimetic stimulants primarily by modulating monoamine neurotransmitter levels.<sup>[1][2]</sup> Their mechanism is distinct from many other stimulants, focusing on neurotransmitter release rather than solely reuptake inhibition.

## Mechanism of Action: Monoamine Releaser

The primary pharmacological action of phenmetrazine analogs is to function as substrate-type releasers at monoamine transporters.[10] These compounds are transported into the presynaptic neuron by the dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters. Once inside, they disrupt the vesicular storage of neurotransmitters and reverse the direction of transporter flux, causing a significant efflux of dopamine, norepinephrine, and serotonin into the synaptic cleft.[13]



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Caption: Monoamine release by 5-methyl-2-phenylmorpholine.

## Putative Receptor Activity

While formal, peer-reviewed pharmacological data is scarce, preliminary information from research chemical communities suggests a potent releasing profile for the (2S,5S)-isomer.[14]

| Target                                                                       | Action  | Affinity (nM) |
|------------------------------------------------------------------------------|---------|---------------|
| Dopamine Transporter (DAT)                                                   | Release | 212           |
| Norepinephrine Transporter (NET)                                             | Release | 79            |
| Serotonin Transporter (SERT)                                                 | Release | 107           |
| (Data sourced from a public forum and should be considered preliminary).[14] |         |               |

Expert Insight: The notable serotonin releasing activity (SERT affinity of 107 nM) is significant. [14] Unlike phenmetrazine, which is primarily a norepinephrine-dopamine releaser, a strong serotonergic component suggests that 5-methyl-2-phenylmorpholine may have a mixed stimulant-entactogen profile, potentially sharing properties with compounds like MDMA.[10] This differentiates it from its more well-known 3-methyl isomer and is a critical consideration for researchers.

## Analytical Characterization

The unambiguous identification and quantification of 5-methyl-2-phenylmorpholine require robust analytical techniques. The methods used for other phenmetrazine analogs are directly applicable.[11]

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a gold-standard technique for the identification of volatile and semi-volatile compounds like phenylmorpholines.

- Protocol: Sample Preparation & Analysis[8]
  - Preparation: Prepare a 1-4 mg/mL solution of the analyte in a suitable solvent like chloroform or methanol. For samples in a complex matrix, a base extraction (e.g., with sodium carbonate solution) into an organic solvent may be necessary.
  - Injection: Inject 1  $\mu$ L into the GC system using a split injection mode (e.g., 25:1).

- Chromatography:
  - Column: HP-5MS (or equivalent), 30 m x 0.25 mm x 0.25  $\mu$ m.
  - Carrier Gas: Helium at a constant flow of 1.2-1.5 mL/min.
  - Oven Program: Initial temperature of 170°C for 1 min, ramp at 18°C/min to 293°C, hold for 6 min.
  - Injector Temperature: 280°C.
- Mass Spectrometry:
  - Ionization: Electron Impact (EI) at 70 eV.
  - Scan Range: 30-550 amu.
  - Expected Fragmentation: Key fragments would likely correspond to the tropylium cation (m/z 91), the phenylmethyldene-morpholine fragment (m/z 104/105), and fragments resulting from the cleavage of the morpholine ring.

## High-Performance Liquid Chromatography-Time of Flight (HPLC-TOF)

HPLC coupled with a high-resolution mass spectrometer like TOF is ideal for analyzing less volatile samples or for achieving higher mass accuracy.

- Protocol: HPLC-TOF Analysis
  - Column: C18 reverse-phase column (e.g., Zorbax Eclipse XDB-C18, 50 x 4.6 mm, 1.8  $\mu$ m).
  - Mobile Phase A: 0.1% formic acid and 1mM ammonium formate in water.
  - Mobile Phase B: 0.1% formic acid in methanol.
  - Gradient: A typical gradient would start at 5% B, ramp up to 100% B over several minutes, hold, and then re-equilibrate.

- Flow Rate: 0.5 - 1.0 mL/min.
- Detection (TOF-MS):
  - Ionization: Electrospray Ionization (ESI), positive mode.
  - Scan Range: 80-1000 amu.
  - Data Acquisition: Accurate mass data allows for the determination of the elemental composition of the parent ion ( $[M+H]^+$ ) and its fragments.

## Safety and Toxicology

No specific toxicological studies for 5-methyl-2-phenylmorpholine have been published. Therefore, a risk assessment must be inferred from data on structurally related compounds.

### Inferred Hazards from Analogs

- Phenylmorpholine Class: The parent compound, phenmetrazine, was withdrawn from medical use due to its high potential for abuse and addiction.<sup>[1]</sup> Acute overdose symptoms are associated with central nervous system overstimulation, cardiotoxicity (tachycardia, hypertension), and psychosis.<sup>[13]</sup> It is prudent to assume that 5-methyl-2-phenylmorpholine carries a similar risk of stimulant-related adverse effects.
- Morpholine Core: The morpholine heterocyclic core itself is classified as a hazardous chemical. It is corrosive and can cause severe skin and eye burns.<sup>[15]</sup> It is also harmful if inhaled, swallowed, or absorbed through the skin.<sup>[15]</sup> While the substitutions on the ring modulate this activity, the inherent hazards of the morpholine scaffold should be respected during handling.

## Recommended Handling and Personal Protective Equipment (PPE)

All work with 5-methyl-2-phenylmorpholine should be conducted by trained personnel in a controlled laboratory setting.

- Engineering Controls: Use a certified chemical fume hood to prevent inhalation of powders or vapors.
- Personal Protective Equipment:
  - Gloves: Wear nitrile or other chemically resistant gloves.
  - Eye Protection: Use chemical safety goggles or a face shield.
  - Lab Coat: A standard lab coat should be worn to prevent skin contact.
- Emergency Procedures: An eyewash station and safety shower must be readily accessible. In case of exposure, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[16\]](#)

| Hazard Class   | GHS Statement (Inferred)                                                 | Source(s)                                |
|----------------|--------------------------------------------------------------------------|------------------------------------------|
| Acute Toxicity | H302/312/332: Harmful if swallowed, in contact with skin, or if inhaled. | <a href="#">[4]</a> <a href="#">[15]</a> |
| Skin Corrosion | H314: Causes severe skin burns and eye damage.                           | <a href="#">[4]</a> <a href="#">[15]</a> |
| Flammability   | Based on related amines, may be a flammable liquid or solid.             | <a href="#">[16]</a>                     |

## Conclusion

5-methyl-2-phenylmorpholine is a research chemical with significant potential for CNS activity, acting as a potent monoamine releasing agent. Its unique position-5 methyl substitution and suggested strong serotonergic action distinguish it from its well-studied isomer, phenmetrazine, warranting further investigation. This guide has provided a foundational framework of its chemical identity, plausible synthesis, mechanism of action, and analytical and safety protocols. As with any novel psychoactive substance, all handling and research should be conducted with rigorous safety precautions and adherence to established analytical standards until a more complete toxicological and pharmacological profile is established through formal study.

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- To cite this document: BenchChem. [5-methyl-2-phenylmorpholine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11745313/docs#5-methyl-2-phenylmorpholine-cas-number-and-identifiers>]

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